what is DEHP-d38 and its chemical properties

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Compound of Interest	
Compound Name:	DEHP-d38
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An In-depth Technical Guide to **DEHP-d38** for Researchers and Drug Development Professionals

Introduction

Di(2-ethylhexyl) phthalate-d38 (**DEHP-d38**) is the deuterium-labeled form of Di(2-ethylhexyl) phthalate (DEHP), a widely used plasticizer that has garnered significant attention from the scientific community due to its endocrine-disrupting properties and potential health risks.[1][2][3] **DEHP-d38** serves as an invaluable tool, primarily as an internal standard, for the accurate quantification of DEHP and its metabolites in various biological and environmental matrices.[4] Its use is critical in studies ranging from toxicology and metabolomics to environmental monitoring and food safety analysis. This guide provides a comprehensive overview of the chemical properties of **DEHP-d38**, detailed experimental protocols for its application, and a visual representation of a typical analytical workflow.

Chemical Properties

DEHP-d38 is chemically identical to DEHP, with the exception that 38 of its hydrogen atoms have been replaced with deuterium. This isotopic substitution results in a higher molecular weight, which allows for its differentiation from the native compound in mass spectrometry, while maintaining nearly identical chemical and physical properties.

Table 1: Chemical and Physical Properties of **DEHP-d38** and DEHP

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Property	DEHP-d38	DEHP
Molecular Formula	$C_{24}D_{38}O_4$	$C_{24}H_{38}O_4$[5]
Molecular Weight	428.8 g/mol [6]	390.6 g/mol [5]
Exact Mass	428.51552604 Da[6]	390.27191 Da
Isotopic Purity	Typically ≥98%[7]	Not Applicable
Physical State	Colorless to pale yellow oily liquid[5]	Colorless to pale yellow oily liquid[5]
Odor	Nearly odorless[5]	Nearly odorless[5]
Boiling Point	Not reported, expected to be similar to DEHP	384 °C[8]
Melting Point	Not reported, expected to be similar to DEHP	-55 °C[8]
Solubility	Insoluble in water; soluble in most organic solvents[7]	Insoluble in water; soluble in most organic solvents[7]
CAS Number	352431-42-6[6]	117-81-7[5]

Experimental Protocols

The primary application of **DEHP-d38** is as an internal standard in analytical methods, particularly those involving liquid chromatography-tandem mass spectrometry (LC-MS/MS), to correct for matrix effects and variations in sample preparation and instrument response.

Protocol: Quantification of DEHP in a Complex Matrix using **DEHP-d38** as an Internal Standard

This protocol provides a general framework for the analysis of DEHP in a sample such as butter, adapted from a published study.[7]

1. Materials and Reagents:

- **DEHP-d38** (isotopic purity ≥98%)[7]

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- DEHP analytical standard

- Hexane (HPLC grade)

- Acetone (HPLC grade)

- Acetonitrile (HPLC grade)

- Water (HPLC grade)

- Solid Phase Extraction (SPE) cartridges (e.g., C18)

- High-Performance Liquid Chromatography (HPLC) system coupled to a tandem mass spectrometer (MS/MS)

2. Sample Preparation: a. Accurately weigh the sample matrix (e.g., 1g of butter). b. Spike the sample with a known amount of **DEHP-d38** internal standard solution (e.g., 570 µg).[7] c. Dissolve the spiked sample in hexane with gentle heating (approximately 40°C).[7] d. Perform liquid-liquid extraction with an acetone/hexane mixture.[7] e. Concentrate the extract using a rotary evaporator. f. Further purify the sample using Solid Phase Extraction (SPE) to remove interfering matrix components.
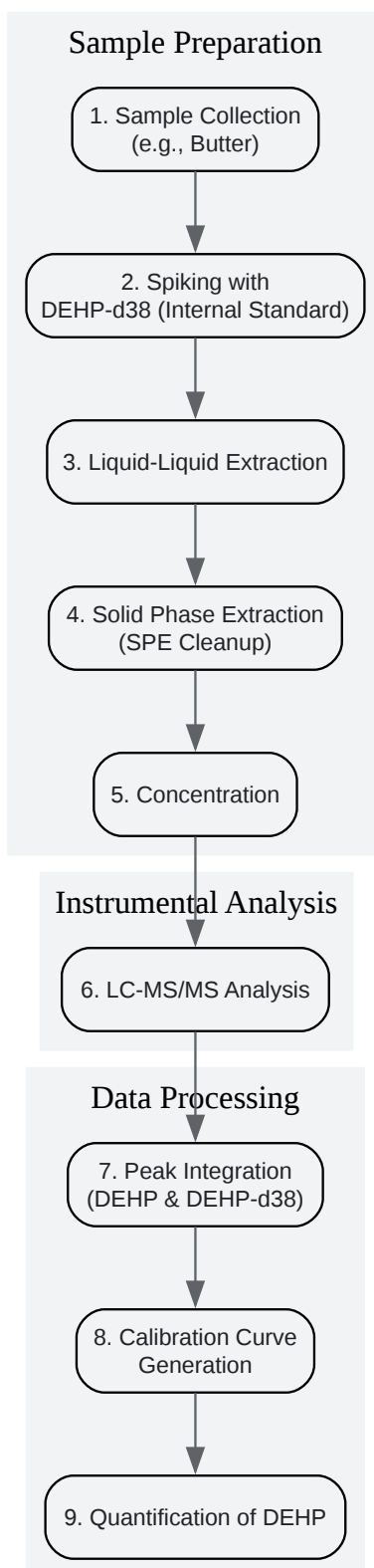
3. HPLC-MS/MS Analysis: a. HPLC Conditions:

- Column: C18 reverse-phase column (e.g., 15 cm × 9.4 mm ID).[7]
- Mobile Phase: Gradient elution with acetonitrile and water.[7]
- Initial: 90% acetonitrile, 10% water[7]
- Ramp to: 95% acetonitrile, 5% water[7]
- Flow Rate: 4 mL/min[7]
- Column Temperature: 30°C[7]
- Injection Volume: 5 µL b. MS/MS Conditions (illustrative):
- Ionization Mode: Electrospray Ionization (ESI) positive or negative mode, or Atmospheric Pressure Chemical Ionization (APCI).
- Multiple Reaction Monitoring (MRM) transitions:
- DEHP: e.g., m/z 391.4 → 149.0[9]
- **DEHP-d38**: e.g., m/z 429.5 → 167.1 (Note: exact transitions should be optimized for the specific instrument)

4. Data Analysis: a. Integrate the peak areas for both the DEHP and **DEHP-d38** MRM transitions. b. Calculate the response ratio of DEHP to **DEHP-d38**. c. Generate a calibration curve using known concentrations of DEHP standard, each spiked with the same amount of **DEHP-d38** internal standard. d. Quantify the amount of DEHP in the sample by comparing its response ratio to the calibration curve.

Workflow Visualization

The following diagram illustrates the general workflow for the quantification of DEHP using **DEHP-d38** as an internal standard.

Sample Preparation

1. Sample Collection
(e.g., Butter)

2. Spiking with
DEHP-d38 (Internal Standard)

3. Liquid-Liquid Extraction

4. Solid Phase Extraction
(SPE Cleanup)

5. Concentration

Instrumental Analysis

6. LC-MS/MS Analysis

Data Processing

7. Peak Integration
(DEHP & DEHP-d38)

8. Calibration Curve
Generation

9. Quantification of DEHP

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Caption: Workflow for DEHP quantification using **DEHP-d38** internal standard.

Conclusion

DEHP-d38 is an essential analytical tool for researchers, scientists, and drug development professionals investigating the prevalence and impact of DEHP. Its use as an internal standard in mass spectrometry-based methods ensures the generation of accurate and reliable quantitative data, which is fundamental for toxicological assessments, exposure studies, and regulatory compliance. The methodologies outlined in this guide provide a solid foundation for the implementation of robust analytical protocols for the determination of DEHP in a wide range of applications.

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